

An In-depth Technical Guide to N,3-dimethylcyclobutanamine Hydrochloride

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Compound of Interest

Compound Name: *N,3-Dimethylcyclobutanamine hydrochloride*

CAS No.: 1445951-89-2

Cat. No.: B1475059

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Introduction

N,3-dimethylcyclobutanamine hydrochloride is a substituted cyclobutanamine derivative. This class of compounds, characterized by a four-membered carbocyclic ring bearing an amino group, is of significant interest in medicinal chemistry and organic synthesis. Cyclobutane scaffolds are prevalent in a range of biologically active molecules and natural products, often imparting unique conformational constraints that can be advantageous for modulating interactions with biological targets. The hydrochloride salt form of this amine enhances its stability and aqueous solubility, facilitating its use in various research and development applications. This guide provides a comprehensive overview of the known properties, a putative synthesis pathway, and handling considerations for **N,3-dimethylcyclobutanamine hydrochloride**, compiled from available chemical data.

Chemical Structure and Core Properties

The fundamental attributes of **N,3-dimethylcyclobutanamine hydrochloride** are summarized below. These identifiers are crucial for the accurate sourcing and documentation of this

chemical entity.

Property	Value	Source(s)
IUPAC Name	N,3-dimethylcyclobutan-1-amine hydrochloride	[1]
CAS Number	1445951-89-2	[2]
Molecular Formula	C ₆ H ₁₄ ClN	[2]
Molecular Weight	135.64 g/mol	[2]
SMILES Code	CC1CC(NC)C1.[H]Cl	[3]
Physical Form	Solid (predicted)	
Purity	Typically ≥97% (as per suppliers)	[2][4]

Stereochemistry

The structure of N,3-dimethylcyclobutanamine possesses two stereocenters, leading to the possibility of four stereoisomers (two pairs of enantiomers). The substitution pattern on the cyclobutane ring can result in cis and trans diastereomers, each of which can exist as a pair of enantiomers. The relative stereochemistry of commercially available **N,3-dimethylcyclobutanamine hydrochloride** is often not specified and may be supplied as a mixture of diastereomers. For stereospecific applications, chromatographic separation of the diastereomers and enantiomers would be a necessary prerequisite.

Postulated Synthesis Pathway: Reductive Amination

While specific, peer-reviewed synthesis protocols for **N,3-dimethylcyclobutanamine hydrochloride** are not readily available in the literature, a logical and commonly employed method for its preparation would be the reductive amination of 3-methylcyclobutanone. This widely used reaction forms a C-N bond by reacting a carbonyl compound with an amine in the presence of a reducing agent.

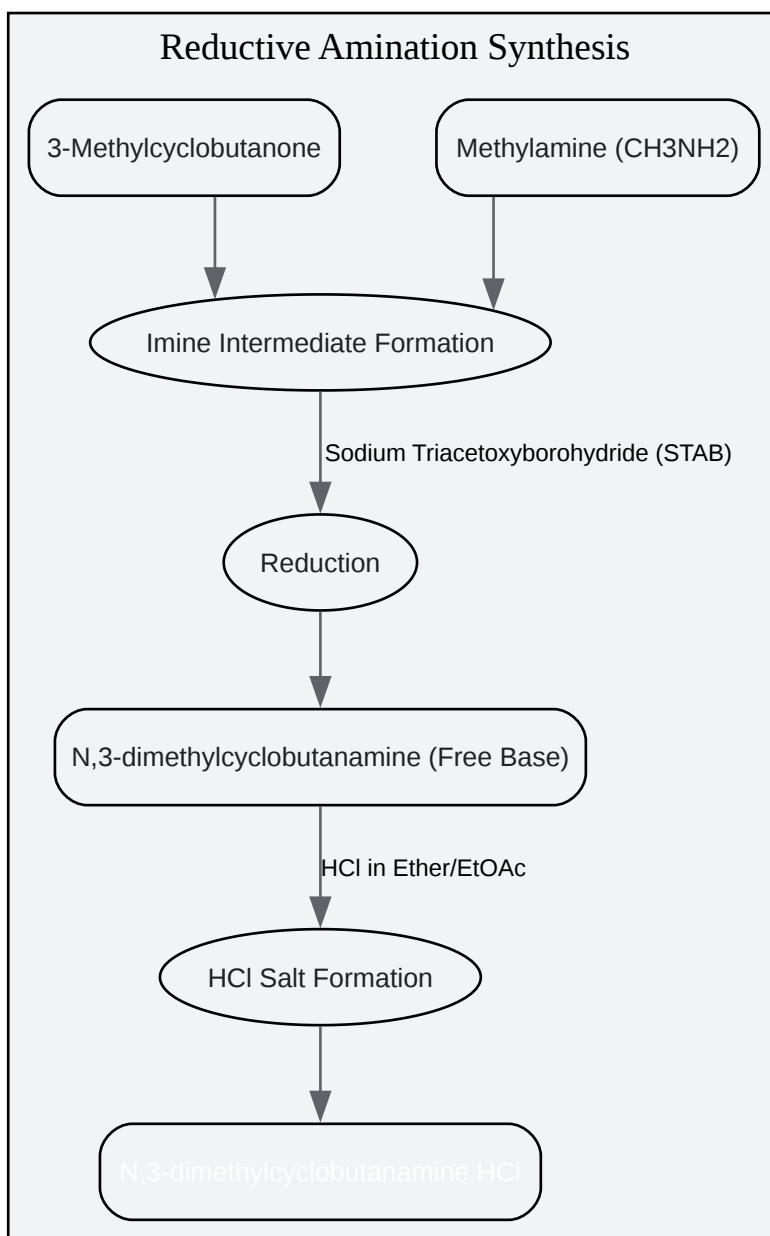
Rationale for Method Selection

Reductive amination is a robust and versatile method for the synthesis of amines.^[5] It is often high-yielding and can be performed under relatively mild conditions. The choice of a reducing agent is critical; sodium triacetoxyborohydride (STAB) is frequently used as it is mild enough to not reduce the starting ketone, is tolerant of a range of functional groups, and can often be used in a one-pot procedure.

Proposed Experimental Protocol

- **Reaction Setup:** To a solution of 3-methylcyclobutanone (1.0 eq) in a suitable aprotic solvent such as dichloromethane (DCM) or 1,2-dichloroethane (DCE), add methylamine (as a solution in a solvent like THF or as a salt, e.g., methylamine hydrochloride with a non-nucleophilic base like triethylamine to liberate the free amine, ~1.1 eq).
- **Imine Formation:** Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the intermediate imine.
- **Reduction:** Add sodium triacetoxyborohydride (STAB) (1.5 eq) portion-wise to the reaction mixture. The reaction is often mildly exothermic.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting material is consumed.
- **Workup:** Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with DCM. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification and Salt Formation:** The crude N,3-dimethylcyclobutanamine can be purified by column chromatography on silica gel. To form the hydrochloride salt, dissolve the purified free base in a suitable solvent like diethyl ether or ethyl acetate and add a solution of hydrogen chloride in the same solvent. The hydrochloride salt will precipitate and can be collected by filtration and dried.

Synthesis Workflow Diagram



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Caption: Proposed synthesis of N,3-dimethylcyclobutanamine HCl.

Potential Applications and Research Context

While specific applications for **N,3-dimethylcyclobutanamine hydrochloride** are not extensively documented, its structural motifs are present in various biologically active compounds. Substituted cyclobutanamines are recognized as valuable building blocks in drug

discovery.[6] For instance, related structures have been investigated for their potential as psychostimulants and antidepressants.[7] The gem-dimethylcyclobutane moiety is a feature of numerous natural products.[8] Therefore, **N,3-dimethylcyclobutanamine hydrochloride** is likely utilized as a synthetic intermediate for the construction of more complex molecules in pharmaceutical and agrochemical research.[6] Its utility lies in introducing a specific, conformationally restricted scaffold into a target molecule.

Spectroscopic Characterization (Predicted)

No publicly available, experimentally derived spectroscopic data for **N,3-dimethylcyclobutanamine hydrochloride** has been identified. However, based on the known chemical shifts of similar alkylamines and cyclobutane derivatives, a predicted ^1H and ^{13}C NMR spectrum can be outlined. Researchers should obtain and interpret their own analytical data for this compound.

Predicted ^1H NMR (in D_2O):

- Protons on the cyclobutane ring: A series of complex multiplets expected between 1.5 and 3.5 ppm.
- N-methyl protons: A singlet or doublet (if coupled to N-H) around 2.5-2.8 ppm.
- C-methyl protons: A doublet around 1.0-1.2 ppm.
- N-H proton: A broad signal, the chemical shift of which would be concentration and temperature dependent.

Predicted ^{13}C NMR (in D_2O):

- Cyclobutane carbons: Signals expected in the range of 20-60 ppm.
- N-methyl carbon: A signal around 30-35 ppm.
- C-methyl carbon: A signal in the aliphatic region, likely around 15-20 ppm.

Safety and Handling

Based on safety data sheets for **N,3-dimethylcyclobutanamine hydrochloride** and structurally similar compounds, the following handling precautions are advised.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/ eye protection/ face protection.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Storage: Store in a cool, dry, well-ventilated area under an inert atmosphere. Keep container tightly closed.

Conclusion

N,3-dimethylcyclobutanamine hydrochloride is a chemical building block with potential applications in the synthesis of more complex molecules for various research fields, particularly in drug discovery. While detailed experimental data on its properties and synthesis are not widely published, its structure allows for informed predictions based on established chemical principles. The synthetic route via reductive amination represents a plausible and efficient method for its preparation. As with any chemical reagent, appropriate safety precautions must be observed during its handling and use. Further research into the specific properties and applications of this compound would be beneficial to the scientific community.

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